

# Safe Handling and Disposal of 1,3-Diphenylacetone: A Comprehensive Guide

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## Compound of Interest

Compound Name: 1,3-Diphenylacetone

Cat. No.: B089425

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **1,3-Diphenylacetone**, a common reagent in organic synthesis. Adherence to these procedures is critical to minimize risks and ensure a safe laboratory environment.

## Chemical and Physical Properties

Property	Value
Synonyms	Dibenzyl ketone, 1,3-Diphenyl-2-propanone
CAS Number	102-04-5
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O
Molecular Weight	210.27 g/mol
Appearance	Yellow solid or liquid
Melting Point	30-34 °C
Boiling Point	330 °C
Flash Point	>110 °C
Solubility	Insoluble in water

## Hazard Identification and Personal Protective Equipment (PPE)

**1,3-Diphenylacetone** may cause eye, skin, and respiratory tract irritation.[1] The toxicological properties of this chemical have not been fully investigated.[1][2] Therefore, appropriate personal protective equipment must be worn at all times.

Protection Type	Specific Recommendations	Standards
Eye and Face Protection	Chemical safety goggles or eyeglasses with side protection.[1][2][3][4]	OSHA 29 CFR 1910.133 or European Standard EN166.[1][2]
Skin Protection	Wear appropriate protective gloves to prevent skin exposure.[1][2] Nitrile or other chemically resistant gloves are recommended. Wear a lab coat or other protective clothing.[1][2][5]	
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use.[1][2] Use in a well-ventilated area or under a chemical fume hood.[6]	OSHA 29 CFR 1910.134, ANSI Z88.2, or European Standard EN 149.[1][2]

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **1,3-Diphenylacetone** is crucial for safety. The following steps outline the procedure from preparation to post-experiment cleanup.

### 1. Preparation and Engineering Controls:

- Ensure a safety shower and eyewash station are readily accessible.[\[1\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)[\[5\]](#)

## 2. Handling the Chemical:

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Minimize dust generation and accumulation.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[5\]](#)

## 3. Storage:

- Store in a tightly closed container.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Store in a cool, dry, well-ventilated area.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Keep away from incompatible substances such as oxidizing agents.[\[1\]](#)[\[4\]](#)

# Emergency Procedures

## First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid. <a href="#">[1]</a> <a href="#">[2]</a>
Skin Contact	Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. <a href="#">[1]</a> <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid. <a href="#">[1]</a> <a href="#">[2]</a>
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. <a href="#">[1]</a> <a href="#">[2]</a>

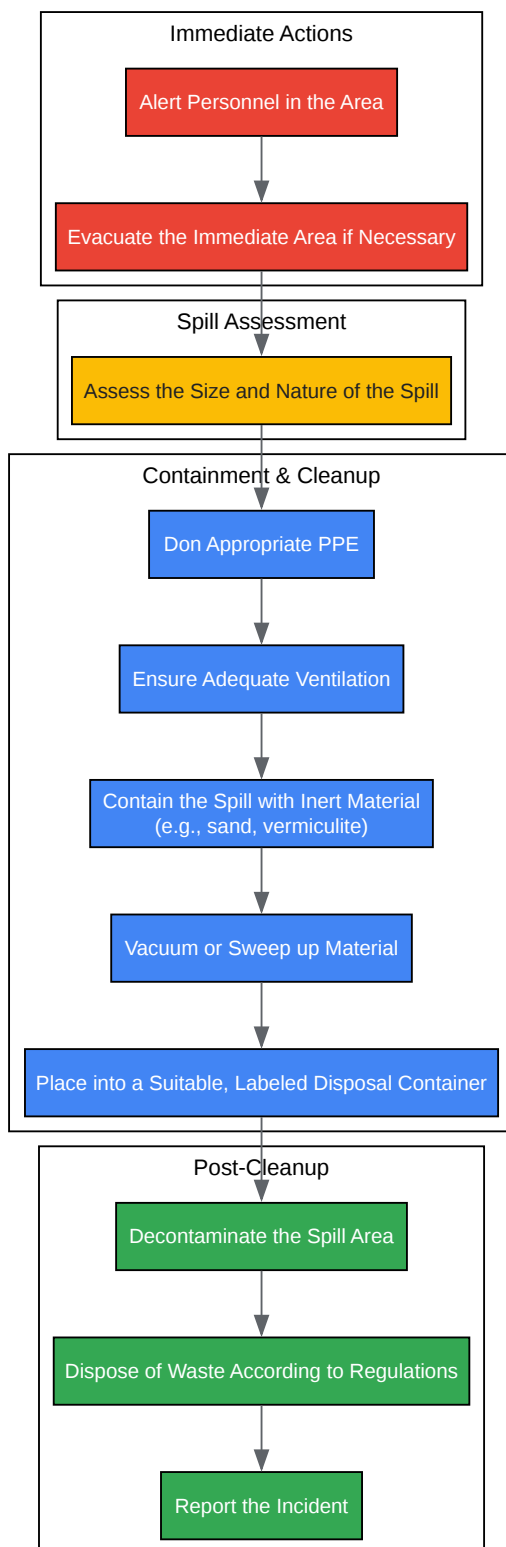
### Firefighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Protective Gear: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[\[1\]](#)[\[2\]](#)

### Accidental Release Measures

In the event of a spill, follow the workflow below.

## Chemical Spill Response Workflow for 1,3-Diphenylacetone

[Click to download full resolution via product page](#)Caption: Workflow for handling a chemical spill of **1,3-Diphenylacetone**.

## Disposal Plan

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[1][5] US EPA guidelines for this classification are listed in 40 CFR Parts 261.3.[1][5] It is imperative to consult federal, state, and local hazardous waste regulations to ensure complete and accurate classification and disposal.[1][5]

General Disposal Guidelines:

- Dispose of the chemical and its container in accordance with all applicable federal, state, and local regulations.
- Do not dispose of it with normal trash or down the drain.
- Consider using a licensed professional waste disposal service to dispose of this material.
- Contaminated packaging should be treated as the chemical itself.

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